

proper handling and storage of 2-(4-Aminophenyl)isothiazolidine 1,1-dioxide

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)isothiazolidine
1,1-dioxide

Cat. No.: B113240

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Technical Support Center: 2-(4-Aminophenyl)isothiazolidine 1,1-dioxide

Welcome to the technical support center for **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide** (CAS No. 90556-91-5). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper handling, storage, and use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide** and what are its common applications?

2-(4-Aminophenyl)isothiazolidine 1,1-dioxide is a heterocyclic compound containing a sulfonamide group within a five-membered ring. It belongs to the isothiazolidine 1,1-dioxide class of molecules. This compound, and others with a similar structural core, are utilized as versatile building blocks in medicinal chemistry and drug discovery. The presence of a primary aromatic amine makes it suitable for a variety of chemical modifications, allowing for the synthesis of diverse compound libraries for screening and lead optimization.

Q2: What are the recommended storage conditions for this compound?

For optimal stability, **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide** should be stored in a dry, cool, and well-ventilated area. The container should be kept tightly closed to prevent moisture absorption and contamination. It is also advisable to protect it from light.

Q3: What personal protective equipment (PPE) should I use when handling this compound?

When handling **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide**, it is essential to use appropriate personal protective equipment to ensure your safety. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: A NIOSH-approved respirator is recommended, especially when handling the powder form, to avoid inhalation of dust.
- Skin and Body Protection: A lab coat and appropriate protective clothing should be worn.

Q4: What are the known hazards associated with this compound?

Based on available safety data, **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide** may cause skin and eye irritation. It may also be harmful if inhaled or swallowed. In case of fire, hazardous combustion products such as carbon monoxide, nitrogen oxides, and sulfur oxides may be released.

Q5: What should I do in case of accidental exposure?

In the event of accidental exposure, follow these first-aid measures immediately:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.

- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.

Troubleshooting Guides

This section addresses specific issues that you may encounter during your experiments with **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide**.

Issue 1: The compound is not dissolving in my chosen solvent.

- Possible Cause: The polarity of the solvent may not be suitable for this compound.
- Troubleshooting Steps:
 - Solvent Selection: While specific quantitative solubility data is not readily available, based on its structure, **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide** is expected to have moderate polarity. Try a range of common laboratory solvents with varying polarities. Good starting points would be polar aprotic solvents like DMSO and DMF, or polar protic solvents like methanol and ethanol.
 - Gentle Heating: Gently warming the mixture may aid in dissolution. However, be cautious as excessive heat can lead to degradation.
 - Sonication: Using an ultrasonic bath can help to break up solid particles and enhance dissolution.
 - Co-solvents: Consider using a co-solvent system to achieve the desired solubility.

Issue 2: My reaction is not proceeding to completion or is giving low yields.

- Possible Cause 1: Inactive Reagent: The compound may have degraded due to improper storage.
 - Troubleshooting: Ensure the compound has been stored correctly in a tightly sealed container in a cool, dry, and dark place. If degradation is suspected, it is recommended to use a fresh batch of the reagent.
- Possible Cause 2: Unfavorable Reaction Conditions: The reaction conditions (e.g., temperature, catalyst, base) may not be optimal.

- Troubleshooting:
 - Temperature: Some reactions, like aza-Michael additions, may require heating to proceed at a reasonable rate. Experiment with a range of temperatures (e.g., room temperature to 60 °C).
 - Catalyst/Base: For reactions involving the amine group, the choice and amount of base or catalyst can be critical. For example, in copper-catalyzed click reactions, the purity of the copper source is important. For aza-Michael additions, a non-nucleophilic organic base like DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) is often used.
 - Reaction Time: Monitor the reaction progress over time using an appropriate analytical technique (e.g., TLC, LC-MS) to determine the optimal reaction time.

Issue 3: I am observing unexpected side products in my reaction.

- Possible Cause 1: Reactivity of the Amine Group: The primary aromatic amine is a nucleophile and can participate in various side reactions.
 - Troubleshooting: If the amine group is interfering with your desired transformation, consider using a protecting group strategy. Common protecting groups for anilines include Boc (tert-butyloxycarbonyl) or Ac (acetyl).
- Possible Cause 2: Instability under Reaction Conditions: The isothiazolidine 1,1-dioxide ring may not be stable under very harsh acidic or basic conditions.
 - Troubleshooting: Avoid using strong acids or bases if possible. If necessary, perform the reaction at a lower temperature to minimize degradation.

Data Presentation

Table 1: Physicochemical and Safety Information for **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide**

Property	Value
CAS Number	90556-91-5
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂ S
Molecular Weight	212.27 g/mol
Appearance	Solid (form may vary)
Solubility	Data not quantitatively available. Expected to be soluble in polar organic solvents.
Stability	Stable under recommended storage conditions. Avoid strong oxidizing agents.
Incompatibilities	Strong oxidizing agents.
Hazard Statements	May cause skin and eye irritation. Harmful if swallowed or inhaled.

Experimental Protocols

Representative Experimental Protocol: Aza-Michael Addition

This protocol is a general guideline for an aza-Michael addition reaction using an isothiazolidine 1,1-dioxide scaffold. It should be adapted and optimized for your specific substrates and reaction scale.

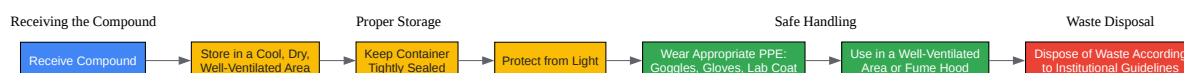
Materials:

- **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide**
- An α,β -unsaturated Michael acceptor (e.g., an acrylate, acrylamide)
- Anhydrous solvent (e.g., methanol, ethanol, or acetonitrile)
- Base (e.g., DBU, triethylamine)

Procedure:

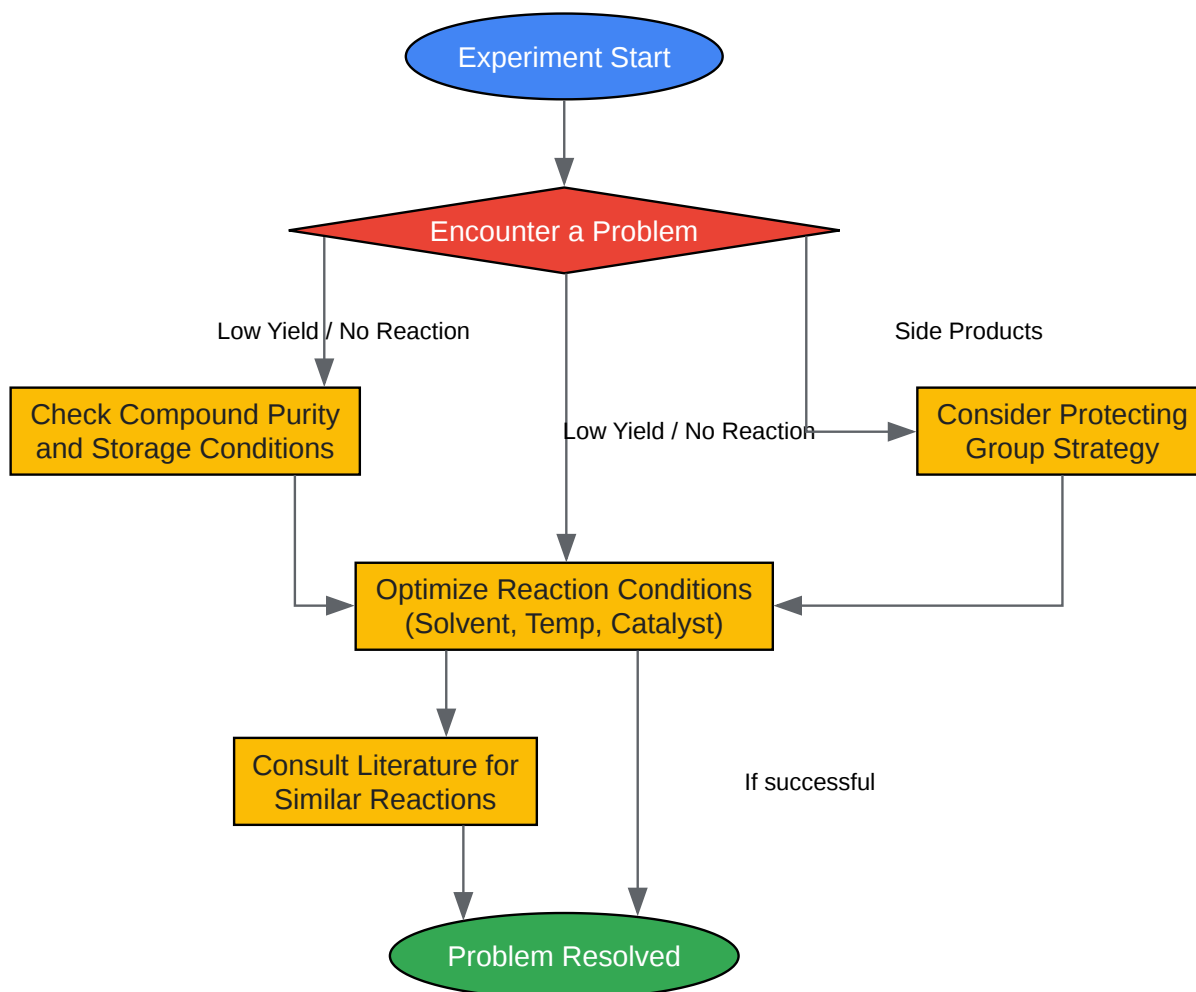
- To a clean, dry reaction vessel, add **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide** (1 equivalent).
- Dissolve or suspend the starting material in the chosen anhydrous solvent.
- Add the Michael acceptor (1.1 to 1.5 equivalents) to the reaction mixture.
- Add the base (catalytic amount, e.g., 0.1 equivalents of DBU) to the mixture.
- Stir the reaction at the desired temperature (e.g., room temperature to 60 °C) and monitor its progress by TLC or LC-MS.
- Upon completion, quench the reaction if necessary (e.g., by adding a mild acid).
- Remove the solvent under reduced pressure.
- Purify the crude product using an appropriate method, such as column chromatography on silica gel or preparative HPLC.

Mandatory Visualizations



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Caption: Workflow for the proper handling and storage of **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide**.



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